

Thermal Stability Profiling of Isooctyl Hydrogen 2-Butenedioate: A TGA/DSC Comparative Guide

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Compound of Interest

Compound Name: *Isooctyl hydrogen 2-butenedioate*

CAS No.: 93858-88-9

Cat. No.: B12658977

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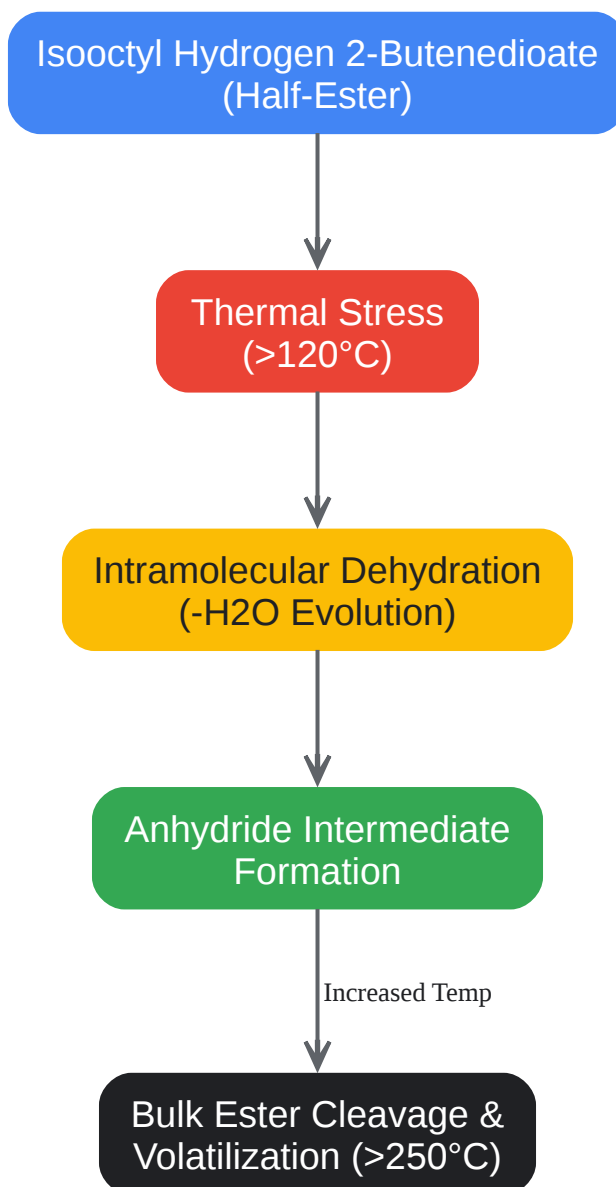
Executive Summary & Chemical Context

Isooctyl hydrogen 2-butenedioate—commonly referred to as mono-isooctyl maleate (MIOM)—is a reactive half-ester widely utilized to impart elasticity and flexibility in polymer resins, coatings, and specialized adhesives[1]. Unlike fully esterified plasticizers, MIOM contains both a lipophilic isooctyl tail and a reactive carboxylic acid headgroup. For researchers and drug development professionals, understanding the precise thermal boundaries of MIOM is critical. Formulating with half-esters requires precise thermal control to prevent premature degradation during high-temperature melt-extrusion or curing processes.

Mechanistic Causality in Thermal Degradation

When subjected to thermal stress, half-esters like MIOM do not exhibit simple single-step volatilization. Instead, they undergo a distinct two-stage degradation process. The presence of the free carboxyl group adjacent to the ester linkage facilitates an intramolecular dehydration reaction at relatively low temperatures (typically beginning near 120 °C)[2]. This endothermic process yields water and a cyclic anhydride intermediate. At higher temperatures (>250 °C), the remaining ester bonds cleave, leading to bulk volatilization and carbonaceous degradation.

Understanding this causality is vital: if a formulator assumes MIOM behaves like a standard diester, the unexpected evolution of water vapor at 120 °C could cause catastrophic foaming, void formation, or unwanted hydrolysis in moisture-sensitive pharmaceutical or polymer matrices.



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Logical progression of the two-stage thermal degradation of mono-alkyl maleates.

Comparative Thermal Performance Data

To objectively evaluate MIOM, we must compare it against industry-standard alternatives: Diisooctyl Maleate (DOM), a fully esterified analog, and Dioctyl Phthalate (DOP), a ubiquitous legacy plasticizer[1]. The table below synthesizes the expected thermal transitions based on standard 10 °C/min heating profiles[3].

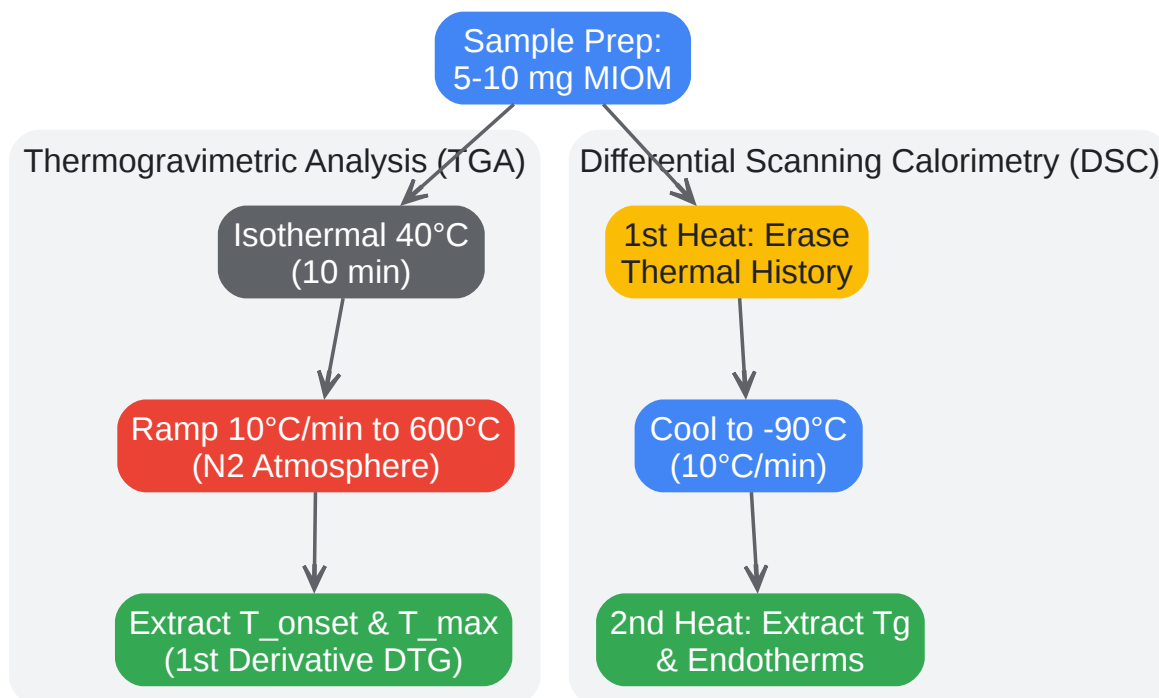
Property	Isooctyl Hydrogen 2-Butenedioate (MIOM)	Diisooctyl Maleate (DOM)	Dioctyl Phthalate (DOP)
Chemical Nature	Half-ester (Reactive)	Diester (Non-reactive)	Diester (Aromatic)
(Glass Transition)	~ -45 °C	~ -60 °C	~ -70 °C
(2% Mass Loss)	~ 120 °C (Dehydration)	~ 240 °C	~ 260 °C
(Peak Degradation)	~ 310 °C	~ 340 °C	~ 380 °C
Primary Application	Reactive elasticity modifier	General flexible resins	General PVC plasticization

Data Synthesis: MIOM exhibits a significantly lower

due to the dehydration mechanism[2]. DOM and DOP, lacking the free proton, remain thermally stable until much higher temperatures where homolytic bond cleavage occurs.

Self-Validating Experimental Protocols

To generate trustworthy, reproducible thermal data, the analytical workflow must be treated as a self-validating system. This requires incorporating baseline subtractions to account for buoyancy effects in TGA, and utilizing heat-cool-heat cycles in DSC to erase thermal history[3][4].



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Self-validating TGA and DSC workflows designed to isolate intrinsic material properties.

Protocol 1: Thermogravimetric Analysis (TGA)

Objective: Quantify mass loss to determine

and

while preventing oxidative cross-linking.

- **Crucible Preparation:** Tare a clean, dry alumina () crucible. Run a blank method prior to the sample to establish a baseline for buoyancy correction.
- **Sample Loading:** Dispense 5–10 mg of MIOM into the crucible. Causality: Keeping the mass low minimizes thermal gradients within the sample, ensuring sharp derivative peaks (DTG) and preventing sensor saturation[3].

- Atmosphere Control: Purge the furnace with high-purity Nitrogen () at 50 mL/min. Causality: An inert atmosphere isolates purely thermal degradation from oxidative degradation, which is critical for baseline comparison against other esters[3].
- Temperature Program:
 - Hold isothermally at 40 °C for 10 minutes to stabilize the microbalance[4].
 - Heat dynamically from 40 °C to 600 °C at a constant rate of 10 °C/min[4].
- Data Extraction: Calculate the 2% mass loss temperature as the functional [4]. Use the minimum of the first derivative (DTG) curve to identify .

Protocol 2: Differential Scanning Calorimetry (DSC)

Objective: Identify the glass transition temperature (

) and endothermic dehydration events.

- Sample Encapsulation: Seal 5–10 mg of MIOM in a hermetic aluminum pan. Prepare an empty sealed pan of identical mass as the reference[3].
- Thermal History Erasure (Heat-Cool-Heat):
 - 1st Heating: Heat from 25 °C to 100 °C at 10 °C/min. Causality: This relaxes mechanical stresses from manufacturing and erases the prior thermal history without triggering the 120 °C dehydration mechanism[3].
 - Cooling: Quench cool to -90 °C at 10 °C/min to lock the polymer/resin into an amorphous state.
 - 2nd Heating: Heat from -90 °C to 200 °C at 10 °C/min.
- Data Extraction: Analyze the 2nd heating curve. The

is identified as the midpoint of the step-change in baseline heat flow[3]. The onset of the dehydration endotherm will appear as the temperature approaches 120 °C[2].

References

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